

# Proper Disposal Procedures for BR103: A Comprehensive Guide

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## Compound of Interest

Compound Name: BR103

Cat. No.: B10771566

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This guide provides essential safety, logistical, and procedural information for the proper disposal of **BR103**, also known as (2-Benzhydryl-5-methyl-1H-imidazole-4-carbonyl)-L-arginine. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and environmental protection.

Core Safety Mandate: For research use only. Not for human or veterinary use.

The proper disposal of **BR103** is critical to mitigate risks to personnel and the environment. This document outlines the necessary steps for its safe management from point of generation to final disposal.

## Hazard Identification and Safety Summary

**BR103** is a chemical compound that requires careful handling due to its potential hazards. The primary concerns associated with **BR103** are:

- Skin Irritation: May cause irritation upon contact with skin.
- Serious Eye Irritation: May cause serious irritation to the eyes.
- Aquatic Toxicity: May be harmful to aquatic life, with long-lasting effects.

Due to these hazards, **BR103** and its containers must be disposed of as hazardous waste.

## Quantitative Data for BR103

The following table summarizes key quantitative data for **BR103**, essential for safe handling and disposal planning.

Property	Value
CAS Number	1434873-26-3
Molecular Formula	C <sub>24</sub> H <sub>28</sub> N <sub>6</sub> O <sub>3</sub>
Molecular Weight	448.53 g/mol
Appearance	White to off-white solid powder
Storage Conditions	Powder: -20°C (3 years), 4°C (2 years)In Solvent: -80°C (6 months), -20°C (1 month)

## Personal Protective Equipment (PPE)

All personnel handling **BR103** waste must wear the following minimum personal protective equipment:

- Hand Protection: Chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use and disposed of as contaminated waste after use.
- Eye/Face Protection: Chemical safety goggles or a face shield.
- Skin and Body Protection: A laboratory coat and, if necessary, additional protective clothing to prevent skin exposure.

## Step-by-Step Disposal Protocol

The following protocol provides a systematic approach to the safe disposal of **BR103** waste.

### Step 1: Waste Segregation at the Source

- Solid Waste: All solid materials contaminated with **BR103**, such as unused product, contaminated gloves, pipette tips, and empty containers, must be collected in a designated hazardous waste container.

- Liquid Waste: All solutions containing **BR103** must be collected in a separate, leak-proof hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

#### Step 2: Waste Container Management

- Container Type: Use only approved, compatible containers for hazardous waste. Containers must be kept closed except when adding waste.
- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "(2-Benzhydryl-5-methyl-1H-imidazole-4-carbonyl)-L-arginine," the CAS number "1434873-26-3," and all applicable hazard pictograms.

#### Step 3: Temporary Storage

- Store sealed and labeled waste containers in a designated, well-ventilated, and secure area away from incompatible materials. The storage area should be designed to contain any potential spills.

#### Step 4: Final Disposal

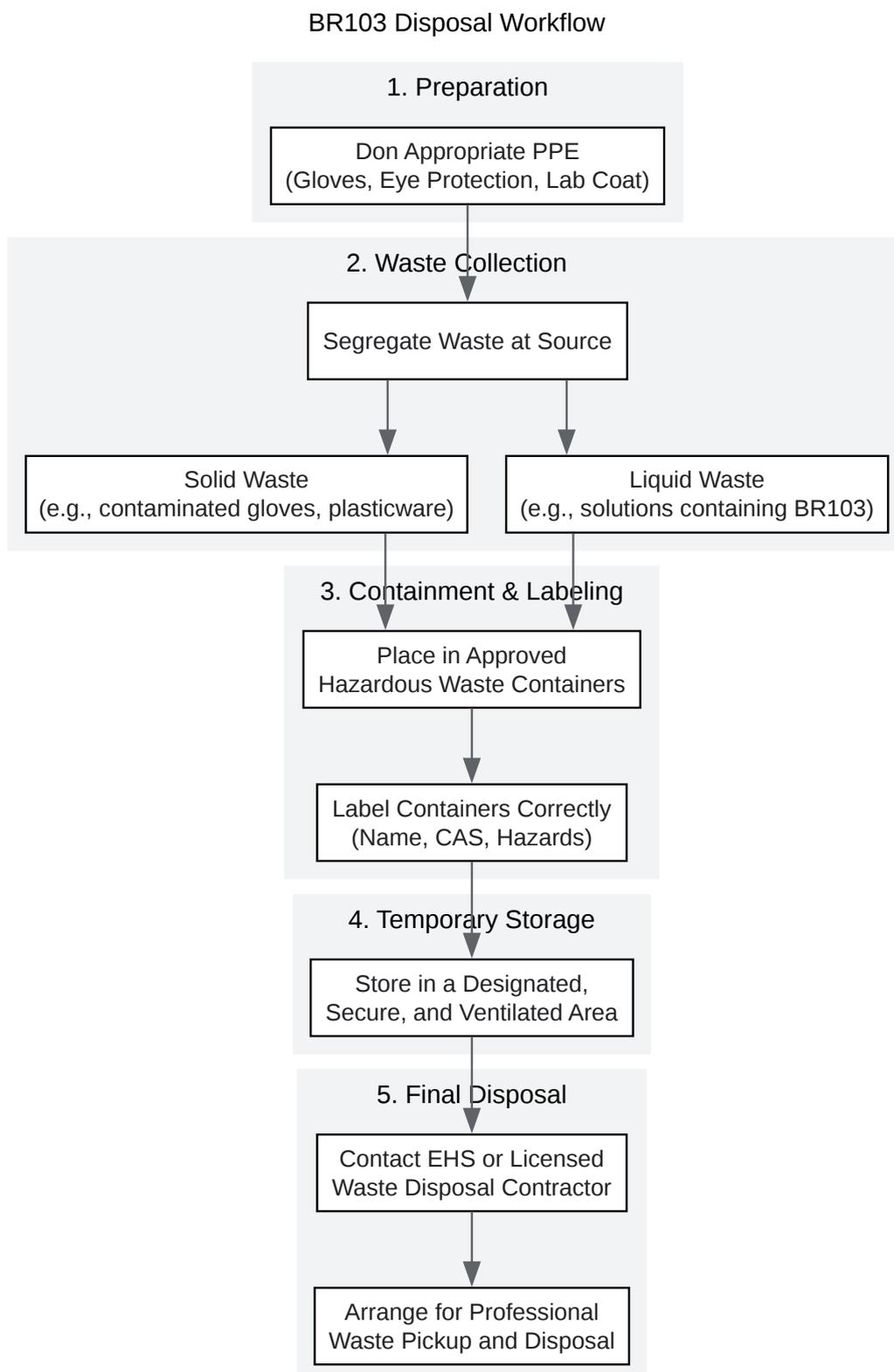
- The disposal of **BR103** waste must be conducted through an approved and licensed waste disposal plant.<sup>[1]</sup>
- Contact your institution's Environmental Health and Safety (EHS) department or a certified hazardous waste contractor to schedule a pickup.
- Under no circumstances should **BR103** waste be disposed of down the drain or in the regular trash.

## Experimental Protocols

There are no established and verified experimental protocols for the on-site neutralization of **BR103**. Therefore, the required method of disposal is through a certified hazardous waste management service.

## Disposal Process Visualization

The following diagram illustrates the logical workflow for the proper disposal of **BR103**.



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Caption: Logical workflow for the safe disposal of **BR103**.

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## References

- 1. BR103|1434873-26-3|MSDS [dcchemicals.com]
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